

# In-Depth Technical Guide: (2-Propoxypyridin-3-yl)boronic acid

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## Compound of Interest

Compound Name: (2-Propoxypyridin-3-yl)boronic acid

Cat. No.: B169156

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **(2-Propoxypyridin-3-yl)boronic acid**, with a central focus on the determination of its molecular weight. This compound is of significant interest in medicinal chemistry and drug development as a versatile building block in Suzuki-Miyaura cross-coupling reactions, a cornerstone of modern synthetic organic chemistry for the formation of carbon-carbon bonds.

## Physicochemical Data Summary

The fundamental physicochemical properties of **(2-Propoxypyridin-3-yl)boronic acid** are summarized in the table below for quick reference and comparison.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>12</sub> BNO <sub>3</sub> [1]
Molecular Weight	181 g/mol [1]
CAS Number	1218790-85-2[1]

## Determination of Molecular Weight

The molecular weight of a compound is a critical parameter, influencing its stoichiometric calculations in chemical reactions, its pharmacokinetic and pharmacodynamic properties in drug design, and its analytical characterization. The molecular weight of **(2-Propoxypyridin-3-yl)boronic acid** was determined by calculating the sum of the atomic weights of its constituent atoms.

## Experimental Protocol: Molecular Weight Calculation

The molecular weight is calculated based on the molecular formula ( $C_8H_{12}BNO_3$ ) and the standard atomic weights of each element.

1. Identify the constituent elements and their counts:

- Carbon (C): 8 atoms
- Hydrogen (H): 12 atoms
- Boron (B): 1 atom
- Nitrogen (N): 1 atom
- Oxygen (O): 3 atoms

2. Obtain the standard atomic weights for each element:

- Carbon (C): ~12.011 amu<sup>[2][3]</sup>
- Hydrogen (H): ~1.008 amu<sup>[4][5][6][7]</sup>
- Boron (B): ~10.81 amu<sup>[8][9][10]</sup>
- Nitrogen (N): ~14.007 amu<sup>[11][12][13][14]</sup>
- Oxygen (O): ~15.999 amu<sup>[15][16][17][18]</sup>

3. Calculate the total weight for each element in the molecule:

- Carbon:  $8 * 12.011 \text{ amu} = 96.088 \text{ amu}$

- Hydrogen:  $12 \times 1.008 \text{ amu} = 12.096 \text{ amu}$
- Boron:  $1 \times 10.81 \text{ amu} = 10.81 \text{ amu}$
- Nitrogen:  $1 \times 14.007 \text{ amu} = 14.007 \text{ amu}$
- Oxygen:  $3 \times 15.999 \text{ amu} = 47.997 \text{ amu}$

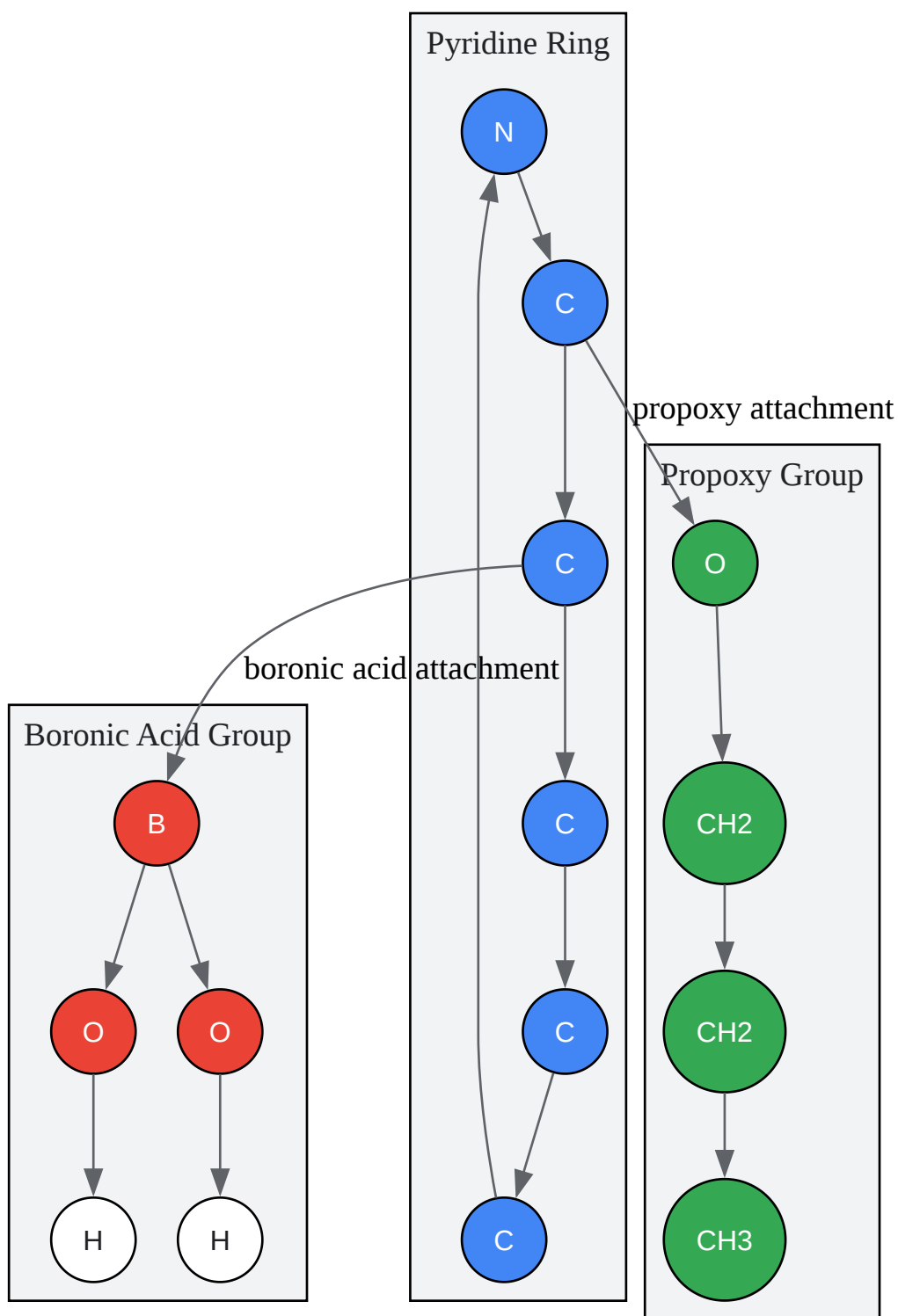
4. Sum the weights to determine the molecular weight:

- Molecular Weight =  $96.088 + 12.096 + 10.81 + 14.007 + 47.997 = 181.00 \text{ g/mol}$

This calculated value is in agreement with the published molecular weight of 181 g/mol .[\[1\]](#)

## Molecular Structure and Connectivity

The structural arrangement of atoms within **(2-Propoxypyridin-3-yl)boronic acid** is crucial for its reactivity and interaction with other molecules. The diagram below illustrates the connectivity of the atoms.



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Caption: Molecular structure of **(2-Propoxypyridin-3-yl)boronic acid**.

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